

# Stereoselective Synthesis of (Z)-2S,4R-Sacubitril: An In-depth Technical Guide

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## Compound of Interest

Compound Name: (Z)-2S,4R-Sacubitril

CAS No.: 2751722-77-5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stereoselective synthesis of (Z)-2S,4R-Sacubitril, a critical component of the angiotensin receptor-neprilysin inhibitor (ARNI) Sacubitril/Valsartan. The focus is on robust and scalable synthetic strategies that ensure high stereochemical purity, a crucial factor for the drug's efficacy and safety. This document details key synthetic methodologies, presents comparative data, and provides illustrative diagrams of the synthetic workflow and mechanism of action.

## Introduction

Sacubitril, chemically known as (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-succinylamino-2-methylpentanoic acid ethyl ester, is a prodrug that is converted in vivo to its active metabolite, which inhibits the enzyme neprilysin. Neprilysin is responsible for the degradation of natriuretic peptides, which play a vital role in regulating cardiovascular homeostasis. By inhibiting neprilysin, Sacubitril increases the levels of these peptides, leading to vasodilation and reduced sodium retention. The stereochemistry of Sacubitril is paramount, with the (2S,4R)

configuration being the active diastereomer. Therefore, stereoselective synthesis is a key challenge in its manufacturing process.

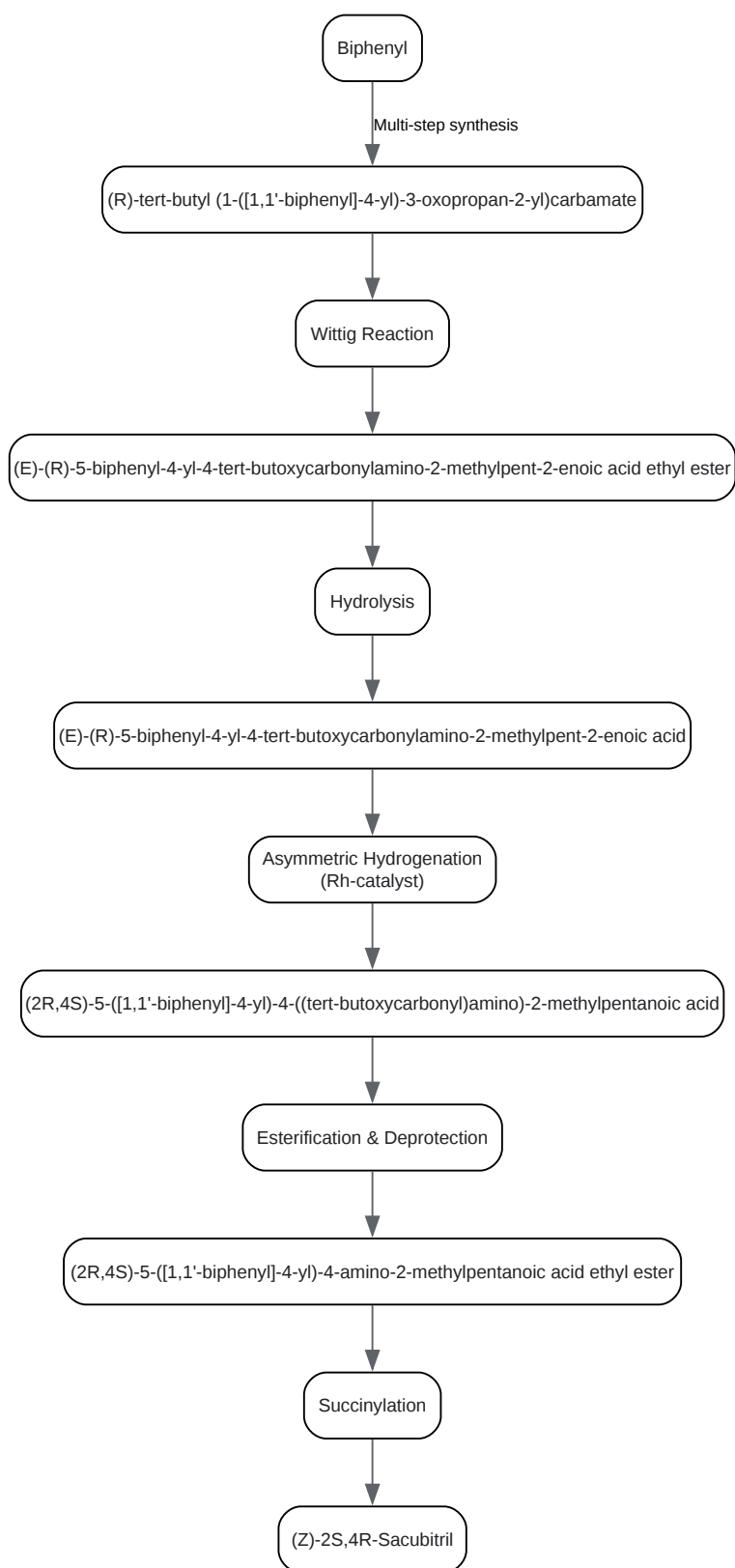
## Key Synthetic Strategies

Several stereoselective strategies for the synthesis of Sacubitril have been developed, primarily focusing on the efficient construction of the two chiral centers at the C2 and C4 positions. The core of these syntheses often revolves around the preparation of the key intermediate, (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpentanoic acid. This guide will focus on two prominent and effective approaches: Rhodium-Catalyzed Asymmetric Hydrogenation and Chemoenzymatic Synthesis.

## Rhodium-Catalyzed Asymmetric Hydrogenation

This approach is a widely adopted industrial method that relies on the diastereoselective reduction of a prochiral enoic acid intermediate. The key step is the asymmetric hydrogenation of (E)-(R)-5-biphenyl-4-yl-4-tert-butoxycarbonylamino-2-methylpent-2-enoic acid, which sets the stereochemistry at the C2 position.

Logical Workflow of Rhodium-Catalyzed Asymmetric Hydrogenation



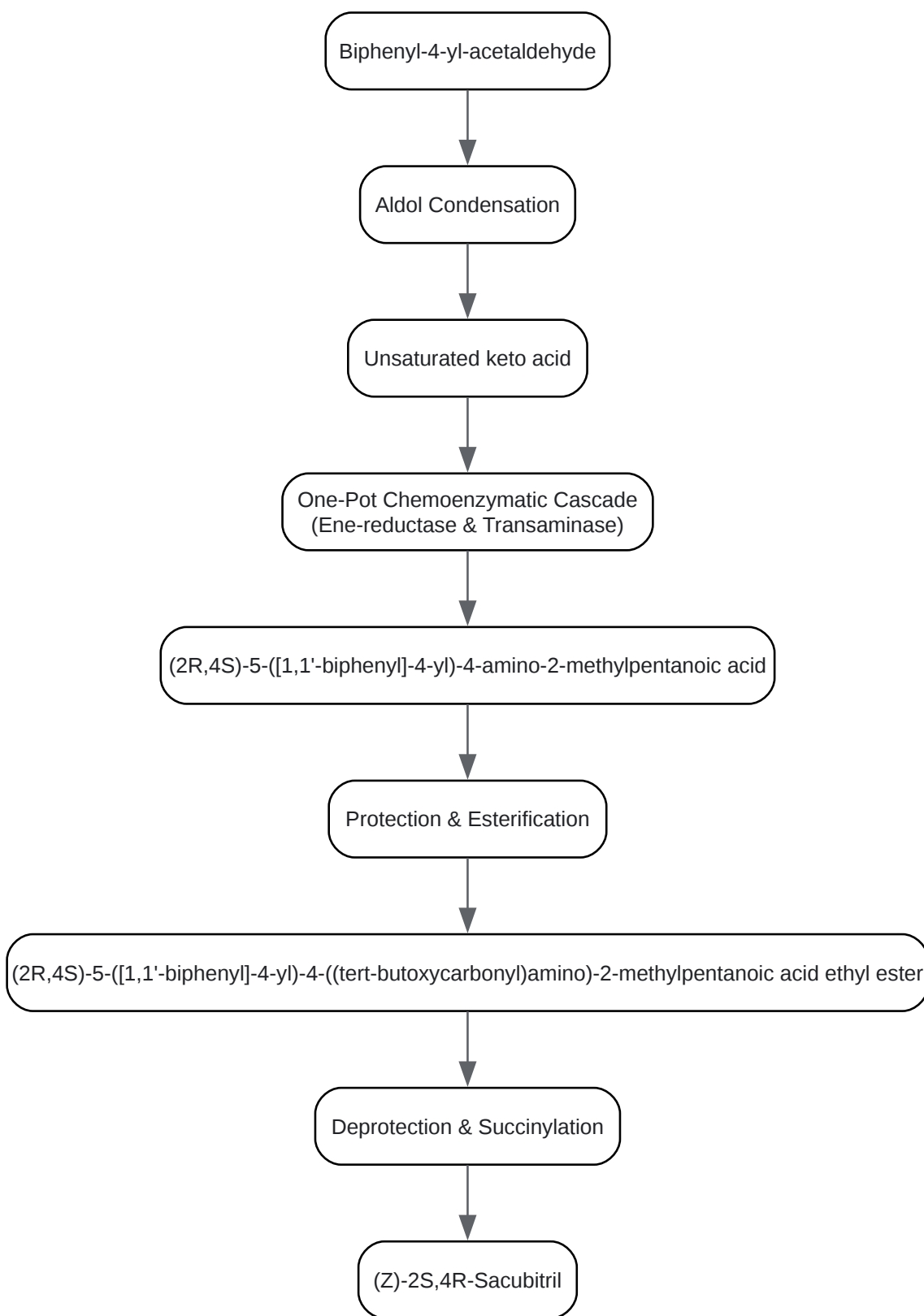
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Caption: Synthetic workflow via asymmetric hydrogenation.

## Chemoenzymatic Synthesis

A more recent and greener approach involves the use of enzymes to catalyze key stereoselective transformations. This method often utilizes a one-pot cascade reaction, combining an ene-reductase and a transaminase to establish the two chiral centers with high selectivity and yield.<sup>[1]</sup>

Logical Workflow of Chemoenzymatic Synthesis



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Caption: Chemoenzymatic synthetic workflow.

## Quantitative Data Comparison

The following tables summarize the quantitative data for the key stereoselective steps in the synthesis of Sacubitril intermediates.

Table 1: Asymmetric Hydrogenation of (E)-(R)-5-biphenyl-4-yl-4-tert-butoxycarbonylamino-2-methylpent-2-enoic acid

| Catalyst /Ligand                                                                                       | Reagents                 | Solvent  | Temp. (°C) | Time (h) | Yield (%) | Diastereomeric Excess (de) | Reference                 |
|--------------------------------------------------------------------------------------------------------|--------------------------|----------|------------|----------|-----------|----------------------------|---------------------------|
| [Rh(COD) <sub>2</sub> ]BF <sub>4</sub> / (R,R)-Me-Duphos                                               | H <sub>2</sub> (50 psi)  | Methanol | RT         | 12       | >95       | >98%                       | Generic literature values |
| [RuCl(p-cymene)(R)-BINAP]Cl                                                                            | H <sub>2</sub> (4.0 MPa) | Methanol | 40         | -        | 80        | 97.8% (optical purity)     | [2][3]                    |
| Nickel acetate tetrahydrate / (R,R)-(-)-N,N'-bis(3,5-di-tert-butylsalicylidene)-1,2-cyclohexanediamine | Ammonium formate         | Ethanol  | 55         | 8        | 91.9      | -                          | [4]                       |

Table 2: Chemoenzymatic Synthesis of Sacubitril Precursor

| Enzyme System                       | Substrate             | Co-factors   | Solvent | Temp. (°C) | Time (h) | Yield (%) | Diastereomeric Excess (de) | Reference |
|-------------------------------------|-----------------------|--------------|---------|------------|----------|-----------|----------------------------|-----------|
| Ene-reductase (GoER) & Transaminase | Unsaturated keto acid | NAD(P)H, PLP | Buffer  | 30         | 24       | up to 87  | >99%                       | [1]       |

## Experimental Protocols

### Protocol for Asymmetric Hydrogenation

This protocol is a representative example for the synthesis of (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpentanoic acid.

Materials:

- (E)-(R)-5-biphenyl-4-yl-4-tert-butoxycarbonylamino-2-methylpent-2-enoic acid
- [RuCl(p-cymene)(R)-BINAP]Cl (or other suitable Rh/Ru catalyst)
- Methanol (anhydrous)
- Hydrogen gas (high pressure)
- 3M Lithium Hydroxide (LiOH)
- Di-tert-butyl dicarbonate (Boc)<sub>2</sub>O
- Dichloromethane

- 6M Hydrochloric acid (HCl)

Procedure:

- In a high-pressure hydrogenation reactor, charge (E)-(R)-5-biphenyl-4-yl-4-tert-butoxycarbonylamino-2-methylpent-2-enoic acid methyl ester (1.0 eq) and [RuCl(p-cymene)(R)-BINAP]Cl (0.01 eq).
- Add anhydrous methanol as the solvent.
- Purge the reactor with nitrogen gas multiple times to remove air.
- Pressurize the reactor with hydrogen gas to 4.0 MPa.
- Heat the reaction mixture to 40°C and stir vigorously for the required time (monitor by TLC or HPLC until completion).
- After the reaction is complete, cool the reactor to room temperature and carefully release the hydrogen pressure.
- Concentrate the reaction mixture under reduced pressure to remove methanol.
- To the residue, add 3M LiOH and heat the mixture under reflux.
- After hydrolysis, add di-tert-butyl dicarbonate to protect the amine group.
- Extract the aqueous phase with dichloromethane.
- Acidify the aqueous phase to pH 2-4 with 6M HCl.
- Extract the product with dichloromethane.
- Combine the organic extracts, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by crystallization or column chromatography to yield the desired (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-((tert-butoxycarbonyl)amino)-2-methylpentanoic acid.<sup>[2][3]</sup>

## Protocol for Final Succinylation Step

This protocol describes the final step to produce Sacubitril from its amino ester precursor.

Materials:

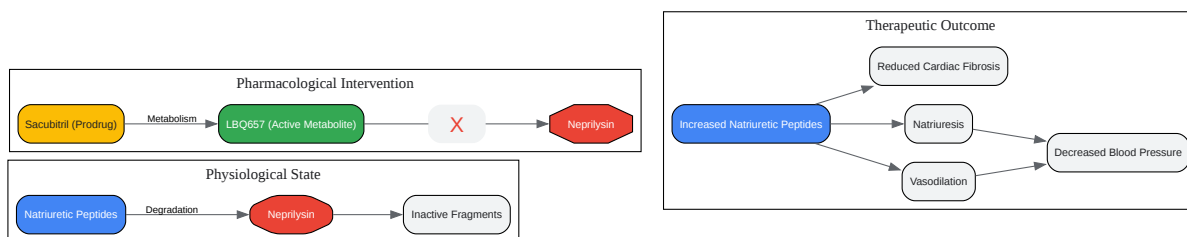
- (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-amino-2-methylpentanoic acid ethyl ester hydrochloride
- Succinic anhydride
- Pyridine
- Dichloromethane

Procedure:

- Dissolve (2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-amino-2-methylpentanoic acid ethyl ester hydrochloride (1.0 eq) in dichloromethane.
- Add pyridine (3.0 eq) to the solution and stir.
- Add succinic anhydride (2.0 eq) to the reaction mixture.
- Heat the mixture to 40-45°C and stir for approximately 6 hours, monitoring the reaction by TLC or HPLC.
- Upon completion, cool the reaction mixture and wash with dilute HCl to remove excess pyridine.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by crystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to obtain (Z)-2S,4R-Sacubitril.

## Mechanism of Action: Neprilysin Inhibition

Sacubitril is a prodrug that is rapidly metabolized to its active form, LBQ657. LBQ657 is a potent and selective inhibitor of neprilysin, a neutral endopeptidase.



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Caption: Sacubitril's mechanism of action via neprilysin inhibition.

## Conclusion

The stereoselective synthesis of (Z)-2S,4R-Sacubitril is a critical aspect of its production, with significant advancements made in developing efficient and scalable manufacturing processes. Both the well-established rhodium-catalyzed asymmetric hydrogenation and the emerging chemoenzymatic approaches offer high levels of stereocontrol, ensuring the production of the desired active diastereomer. The choice of a specific synthetic route in an industrial setting will depend on a variety of factors, including cost-effectiveness, environmental impact, and scalability. This guide provides a foundational understanding of these key methodologies for professionals in the field of drug development and manufacturing.

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## References

- [1. Synthesis of a sacubitril precursor via the construction of one-pot chemoenzymatic cascades - Catalysis Science & Technology \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. Synthesis of a Precursor to Sacubitril Using Enabling Technologies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. \(2R,4S\)-5-\(\[1,1'-biphenyl\]-4-yl\)-4-\(\(tert-butoxycarbonyl\)amino\)-2-Methylpentanoic acid synthesis - chemicalbook \[chemicalbook.com\]](#)
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